

A Comprehensive Technical Guide to Boc-L-Isoleucine (Boc-L-Ile-OH)

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Compound of Interest

Compound Name: Boc-L-Ile-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N-tert-Butoxycarbonyl-L-isoleucine (**Boc-L-Ile-OH**), a critical amino acid derivative in synthetic chemistry. The document details its physicochemical properties, spectroscopic data, and established experimental protocols for its synthesis and application, particularly in the realm of peptide synthesis. This guide is intended to be a valuable resource for professionals in drug development and chemical research.

Core Properties of Boc-L-Ile-OH

Boc-L-Ile-OH is a white to off-white crystalline powder.^{[1][2]} It is a derivative of the essential amino acid L-isoleucine where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group.^[2] This protection strategy is fundamental in peptide synthesis, preventing unwanted reactions of the amino group during the formation of peptide bonds.^{[2][3]}

Physicochemical Data

The key quantitative properties of **Boc-L-Ile-OH** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[4]
Molecular Weight	231.29 g/mol	[4]
CAS Number	13139-16-7	[4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	66-69 °C	[1]
Optical Rotation [α] _{20/D}	+2.7° (c=2, acetic acid)	[1]
Solubility	Soluble in methanol, DMSO, and acetic acid. Insoluble in water.	[1]
pKa	4.03 ± 0.22 (Predicted)	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the identity and purity of **Boc-L-Ile-OH**. The following table summarizes key spectral data.

Spectroscopic Method	Key Data Points	References
¹ H NMR (500 MHz, CDCl ₃)	δ: 0.94 (t, J = 7.3 Hz, 3H), 0.98 (d, J = 7.0 Hz, 3H), 1.15-1.29 (m, 1H), 1.46 (s, 9H), 1.46-1.54 (m, 1H), 1.83-1.99 (m, 1H), 4.30 (dd, J = 8.9, 4.6 Hz, 1H), 5.02 (d, J = 8.9 Hz, 1H)	[1]
¹³ C NMR (125 MHz, CDCl ₃)	δ: 11.8, 15.7, 25.0, 28.5, 37.9, 58.0, 80.2, 155.9, 177.2	[1]
Infrared (IR) (cm ⁻¹)	3292, 2967, 2934, 2880, 1713, 1661, 1504, 1465, 1394, 1368, 1242, 1159	[1]
Mass Spectrometry (HRMS-ESI)	m/z: [M-H] ⁻ calculated for C ₁₁ H ₂₀ NO ₄ 230.13868, found 230.13926	[1]

Experimental Protocols

Detailed methodologies for the synthesis of **Boc-L-Ile-OH** and its application in solid-phase peptide synthesis are provided below.

Synthesis of Boc-L-Ile-OH

This protocol describes a common method for the N-protection of L-isoleucine.

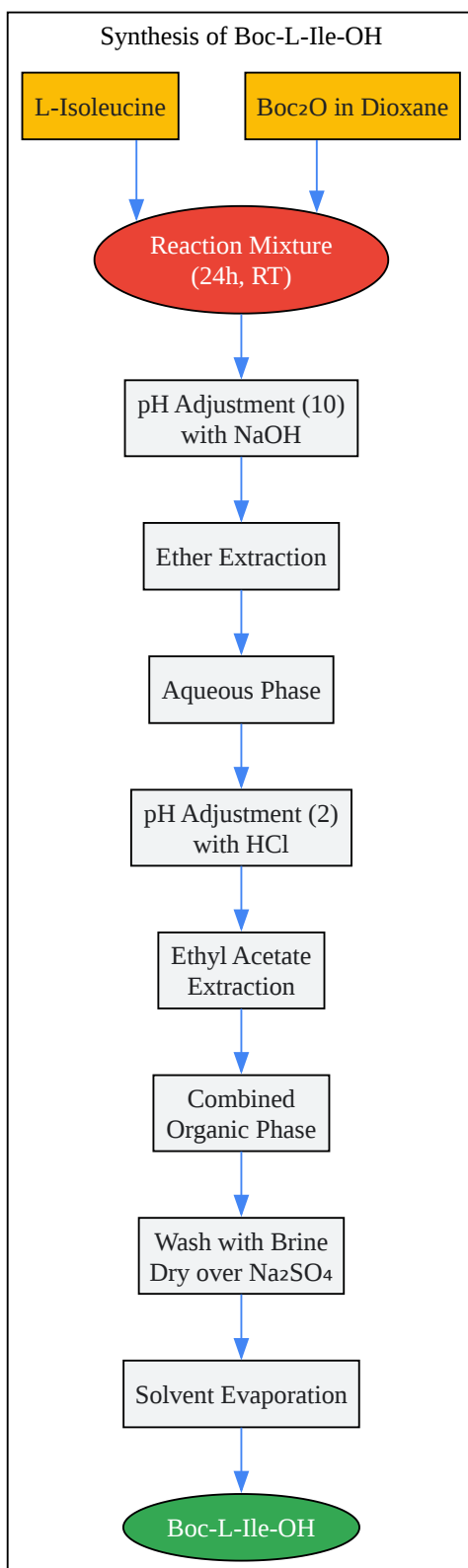
Materials:

- L-isoleucine
- 1 M Sodium Hydroxide (NaOH) solution
- Di-tert-butyl dicarbonate (Boc₂O)
- Dioxane

- 1 M Hydrochloric Acid (HCl)
- Ethyl acetate (EtOAc)
- Saturated brine solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve L-isoleucine (1.0 equiv) in 1 M NaOH solution and cool the mixture in an ice bath.[4]
- Slowly add a solution of Di-tert-butyl dicarbonate (1.2 equiv) in dioxane.[4]
- Stir the reaction mixture at ambient temperature for 24 hours.[4]
- Adjust the pH of the solution to 10 with 1 M NaOH and perform a phase separation with ether.[4]
- Acidify the aqueous phase to pH 2 with 1 M HCl and extract with ethyl acetate.[4]
- Combine the organic phases, wash with saturated brine, and dry over anhydrous sodium sulfate.[4]
- Remove the solvent under reduced pressure to yield **Boc-L-Ile-OH**. A typical yield is around 95%.[4]



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Workflow for the synthesis of **Boc-L-Ile-OH**.

Boc Solid-Phase Peptide Synthesis (SPPS)

Boc-L-Ile-OH is a cornerstone of the Boc/Bzl strategy in SPPS. The following is a generalized workflow for a single coupling cycle.

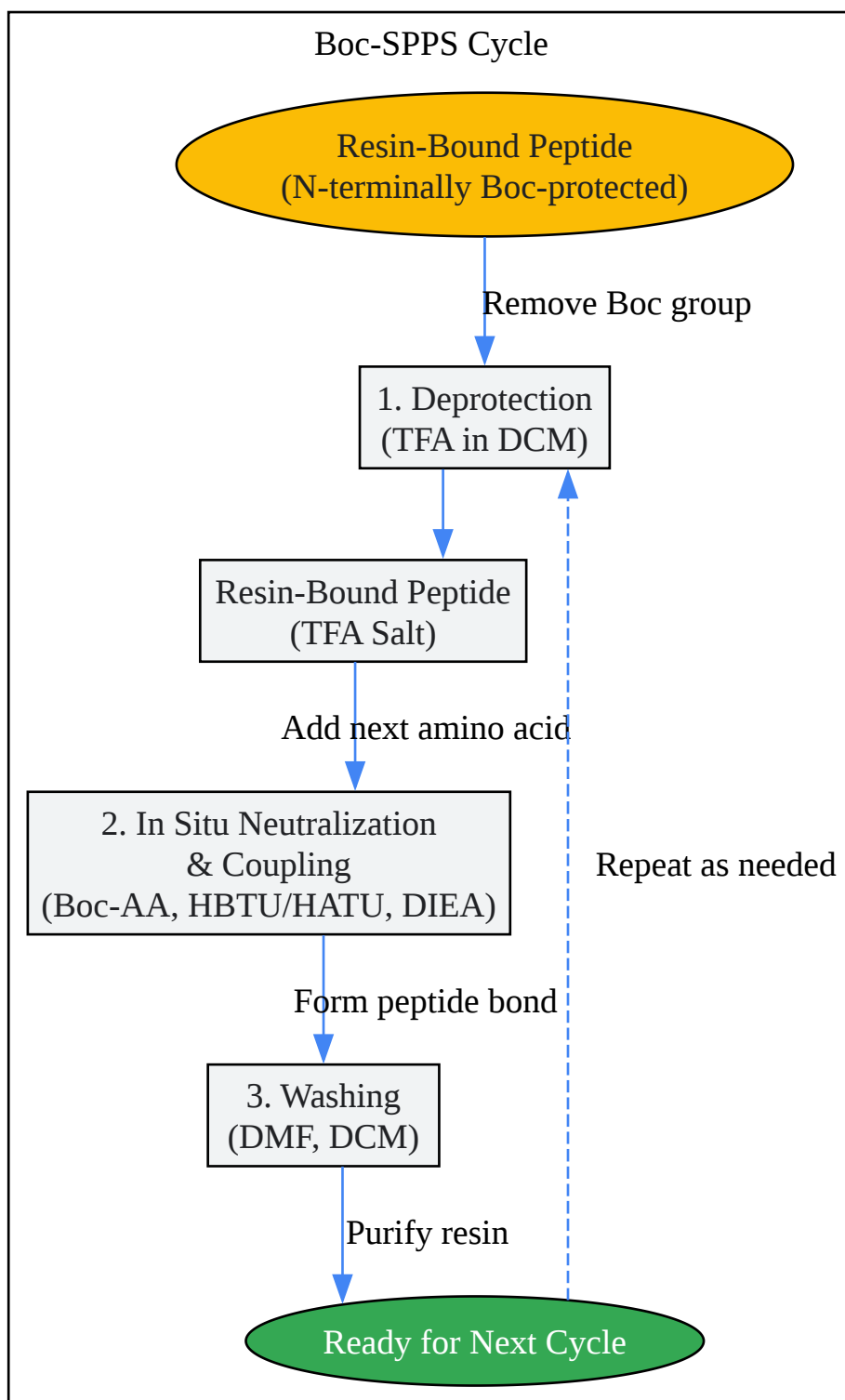
Materials and Reagents:

- Resin (e.g., Merrifield or PAM resin)
- Boc-protected amino acids (e.g., **Boc-L-Ile-OH**)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagents (e.g., HBTU, HATU)
- N,N-Dimethylformamide (DMF)

General SPPS Cycle:

- Deprotection: The Boc protecting group of the resin-bound amino acid is removed using a solution of TFA in DCM (typically 50%).^[5]
- Neutralization: The resulting trifluoroacetate salt is neutralized to the free amine. In modern protocols, this is often done in situ during the coupling step by adding a base like DIEA to the coupling mixture.^{[6][7]}
- Coupling: The next Boc-protected amino acid (e.g., **Boc-L-Ile-OH**) is activated with a coupling reagent (like HBTU or HATU) and added to the resin to form the new peptide bond.^[6]
- Washing: The resin is thoroughly washed with DMF and DCM to remove excess reagents and byproducts before the next cycle begins.^[6]

This cycle is repeated until the desired peptide sequence is assembled.



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Generalized workflow for a single Boc-SPPS cycle.

Applications in Research and Drug Development

Boc-L-Ile-OH is a fundamental building block in the chemical synthesis of peptides.[3] Its applications are widespread in:

- **Peptide Synthesis:** It is a key component for introducing isoleucine residues into peptide chains during solid-phase and solution-phase synthesis.[2][3] The Boc protecting group's acid lability allows for selective deprotection without affecting many common side-chain protecting groups.[8]
- **Drug Development:** Synthetic peptides and peptidomimetics are a significant class of therapeutics. **Boc-L-Ile-OH** is used in the synthesis of peptide-based drug candidates for various diseases.[3][7]
- **Biotechnology and Medicinal Chemistry:** It is used to create modified proteins and enzyme inhibitors, aiding in the study of protein structure and function.[3]

Conclusion

Boc-L-Ile-OH is an indispensable reagent for researchers and professionals in the fields of peptide chemistry, drug discovery, and biotechnology. Its well-defined properties and established synthetic protocols, particularly the robust Boc-SPPS methodology, enable the precise and efficient construction of complex peptide molecules. This guide serves as a foundational resource, providing the essential data and procedural knowledge required for the effective utilization of **Boc-L-Ile-OH** in a laboratory setting.

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